

Leucocianidol degradation products identification

Author: Smolecule Technical Support Team, Date: February 2026

Compound Focus: Leucocianidol

CAS No.: 93527-39-0

Cat. No.: S605626

[Get Quote](#)

Leucocianidol Basic Information

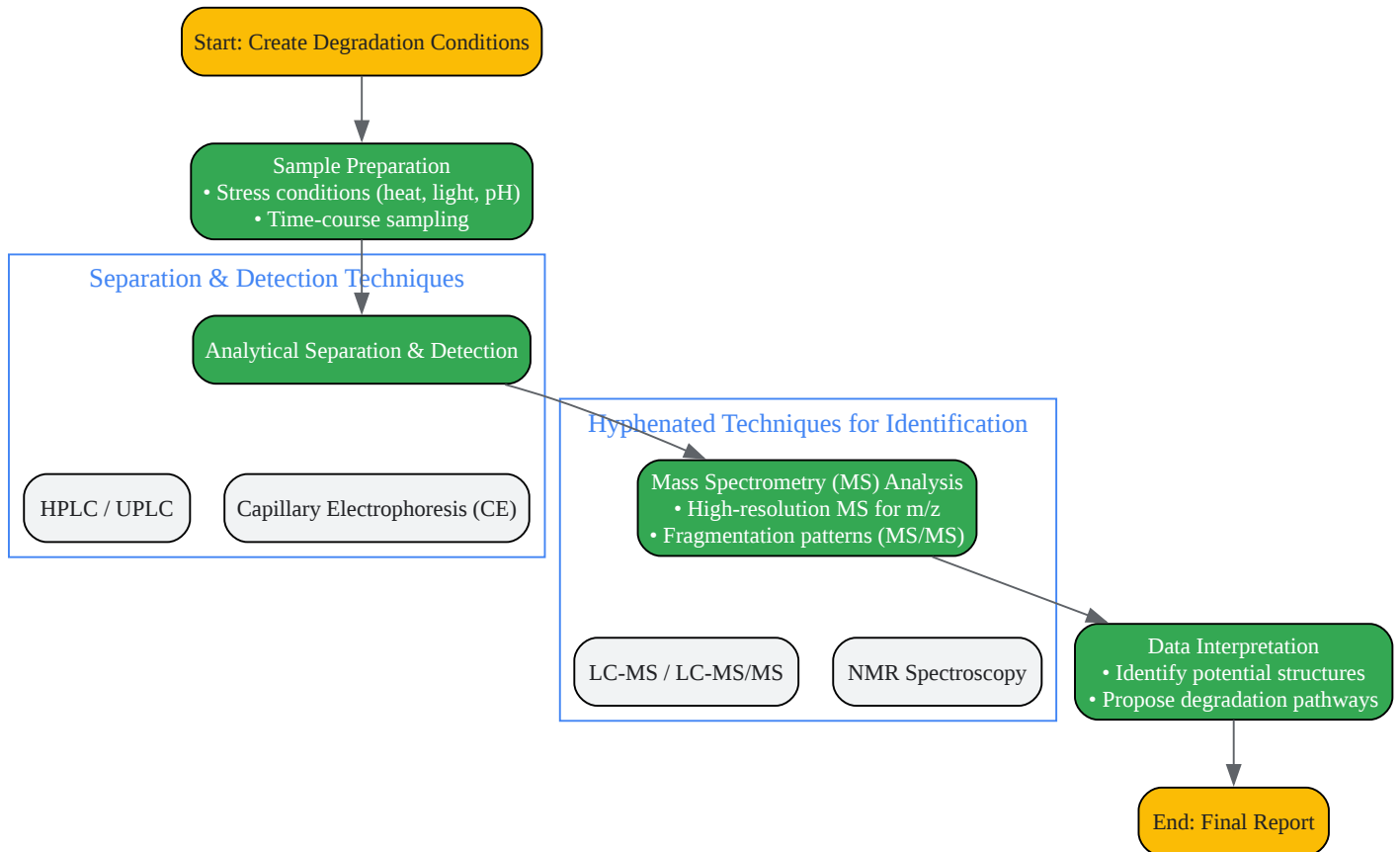
The table below summarizes the core chemical and physical properties of **Leucocianidol** (CAS No. 480-17-1) from the search results [1].

Property	Value / Description
CAS Number	480-17-1
Chemical Name	Leucocianidol, Leucocyanidin polymer
Molecular Formula	C ₁₅ H ₁₄ O ₇
Molecular Weight	306.27 g/mol
Boiling Point	641.5 °C at 760 mmHg
Flash Point	341.8 °C
Density	1.709 g/cm ³

Property	Value / Description
Usage	Dietary supplement, therapeutic agent, natural preservative, skincare ingredient [1].

Proposed Workflow for Degradation Product Identification

Based on standard laboratory practice for similar phytochemicals, the identification of degradation products typically follows the workflow below. You can use this as a template for developing your own detailed protocols.



[Click to download full resolution via product page](#)

Frequently Asked Questions

Here are some anticipated FAQs that can be included in your support center.

Q1: What are the major challenges in identifying **Leucocianidol** degradation products?

- **Polymer Complexity:** As a polymer, **Leucocianidol** can break down into multiple monomeric and oligomeric units, making separation and identification complex [1].

- **Structural Similarity:** Degradation products, such as flavan-3-ol monomers like catechin or epicatechin, may have very similar structures, requiring high-resolution analytical techniques for distinction [1].

Q2: Which analytical techniques are most suitable for this analysis?

- **Separation:** High-Performance Liquid Chromatography (HPLC) or Ultra-Performance Liquid Chromatography (UPLC) are recommended for separating complex mixtures.
- **Identification:** Hyphenated techniques like **LC-MS/MS** (Liquid Chromatography-Tandem Mass Spectrometry) and **NMR** (Nuclear Magnetic Resonance) spectroscopy are critical. NMR is particularly powerful for determining the detailed structure of isolated compounds, as demonstrated in studies of related procyanidins [1].

Q3: Are there any known safety concerns when handling Leucocianidol? The search results did not list any specific hazard codes or statements for **Leucocianidol** [1]. However, it is always essential to consult the Safety Data Sheet (SDS) from your chemical supplier and follow general laboratory safety protocols, including wearing appropriate personal protective equipment (PPE).

Troubleshooting Guide

This guide addresses common experimental problems.

Problem	Possible Cause	Suggested Solution
Poor chromatographic separation	Complex mixture of degradation products with similar polarity.	Optimize the HPLC/UPLC gradient method. Use columns with different stationary phases (e.g., C18, phenyl).
Low signal-to-noise in MS detection	Low concentration of degradation products; ion suppression.	Pre-concentrate the sample; use electrospray ionization (ESI) in both positive and negative modes.
Cannot differentiate between isomers	MS alone cannot distinguish between molecules with the same mass.	Couple LC-MS with NMR analysis. Compare retention times and fragmentation patterns with available standards.

Knowledge Gaps and Further Research

The existing search results confirm **Leucocianidol**'s biological relevance [2] [3] [4] but lack specific degradation data. To fill these gaps, I suggest:

- **Search Specialized Databases:** Probe **SciFinder**, **Reaxys**, or **PubMed** specifically for "Leucocyanidin stability," "Leucocyanidin degradation," and "proanthocyanidin analysis."
- **Review Broader Literature:** Look into analytical papers on related compounds like **procyanidins** or **condensed tannins**, as their degradation pathways can offer valuable methodological insights [1].

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. Cas 480-17-1, LEUCOCYANIDIN POLYMER [lookchem.com]
2. The identification of metabolites from gut microbiota in ... [nature.com]
3. Underlying Mechanisms of *Bergenia* spp. to Treat ... [pmc.ncbi.nlm.nih.gov]
4. Dynamics Insight of *Dodonaea viscosa* Phytochemicals as ... [mdpi.com]

To cite this document: Smolecule. [Leucocianidol degradation products identification]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b605626#leucocianidol-degradation-products-identification>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com